

Application Note: High-Resolution Mass Spectrometry (HRMS) Detection of PCB 146

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Compound of Interest

Compound Name: 2,2',3,4',5,5'-Hexachlorobiphenyl

CAS No.: 51908-16-8

Cat. No.: B1466043

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Executive Summary

This application note details the quantitative determination of PCB 146 (

-hexachlorobiphenyl) using Isotope Dilution High-Resolution Gas Chromatography/High-Resolution Mass Spectrometry (HRGC/HRMS). While standard methods (e.g., EPA 1668C) address all 209 congeners, PCB 146 presents unique challenges due to its elution proximity to the abundant PCB 138 and PCB 153 on standard phases. This protocol optimizes chromatographic resolution and mass spectral selectivity to achieve detection limits in the low femtogram (fg) range (

fg absolute), suitable for trace analysis in complex biological and environmental matrices.

Part 1: The Technical Challenge

The Analyte

PCB 146 is a hexachlorinated biphenyl (

). It is a persistent organic pollutant (POP) often found in Aroclor 1254 and 1260 mixtures.

- Exact Mass (): 357.8444 u

- Quantification Challenge: On standard 5% phenyl-methylpolysiloxane columns (e.g., DB-5ms), PCB 146 elutes in a dense cluster of hexachlorobiphenyls, frequently co-eluting with or shouldering PCB 138 (), one of the most dominant congeners in environmental samples.

Why HRMS?

Low-resolution MS (Quadrupole, LRMS) operating at unit resolution cannot distinguish between the molecular ion of PCB 146 and isobaric interferences from matrix co-extractives or fragment ions from higher-chlorinated PCBs (e.g., Hepta-CBs losing a chlorine).

- HRMS Requirement: A resolving power (RP) of (10% valley definition) is required to separate the exact mass of PCB 146 from interferences such as chlorinated diphenyl ethers or PCNs.

Part 2: Experimental Protocol Instrumentation & Materials[1]

- GC System: Agilent 7890B or Thermo Trace 1310.
- Detector: Magnetic Sector MS (e.g., Waters AutoSpec) or Orbitrap (e.g., Thermo Q Exactive GC).
- Column:
 - Primary: Phenomenex Zebron ZB-SemiVolatiles or Agilent DB-5ms UI ().
 - Secondary (Confirmation): SPB-Octyl () – Crucial for resolving PCB 146 from PCB 138.
- Standards:
 - Native PCB 146 Standard.

- ¹³C-labeled PCB 146 (Internal Standard).

Sample Preparation (Simplified Workflow)

The extraction efficiency is critical. We utilize Isotope Dilution Mass Spectrometry (IDMS), meaning the

¹³C-labeled analog is spiked before extraction to correct for all losses.



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Figure 1: Sample preparation workflow ensuring IDMS correction.

GC Parameters (Optimized for Separation)

To separate PCB 146 from the PCB 138/153 cluster, a slow ramp rate in the elution window is required.

Parameter	Setting	Rationale
Injector	Splitless,	High temp minimizes discrimination of high-boilers.
Carrier Gas	Helium, Constant Flow	Maintains separation efficiency.
Oven Ramp	(1 min)	Solvent focusing.
@	Fast ramp to elution zone.	
@	Critical: Slow ramp separates Hexa-CBs.	
@ (Hold 5 min)	Bake out Hepta/Octa/Deca-CBs.	
Transfer Line		Prevent cold spots.

Mass Spectrometry Parameters (SIM Descriptors)

We utilize Selected Ion Monitoring (SIM) or Parallel Reaction Monitoring (PRM) for maximum sensitivity. Two isotopes are monitored for ratio confirmation.

- Ionization: Electron Impact (EI) at 35-40 eV (optimized for molecular ion intensity).
- Resolution:
(10% Valley).
- Lock Mass: PFK (Perfluorokerosene) or PFTBA used continuously to correct mass drift.

Table: Exact Masses for PCB 146 (Hexa-CB)

Ion Type	Isotope	m/z (Exact Mass)	Purpose
Native PCB 146	()	359.8415	Quantitation (Primary)
()	361.8385	Confirmation (Ratio)	
-Label	()	371.8817	Internal Standard (Quant)
()	373.8788	Internal Standard (Ratio)	

Note: The M+2 ion is selected as the primary quantitation mass because it is the most abundant isotopologue for Hexachlorobiphenyls (approx 100% relative abundance), whereas M+ is lower.

Part 3: Data Analysis & Calculation

Isotope Dilution Calculation

Quantification is independent of recovery. We calculate the concentration (

) using the Relative Response Factor (RRF).

Where:

- = Area of Native PCB 146 (m/z 359.8415).
- = Area of
-PCB 146 (m/z 371.8817).
- = Concentration of Internal Standard spiked (known).

- = Relative Response Factor determined from calibration.

Detection Limits (LOD/LOQ)

Based on EPA 1668C criteria and optimized instrument performance:

Matrix	Typical Sample Size	Estimated LOD (S/N > 3)	Estimated LOQ (S/N > 10)
Solvent Standard	N/A		
Aqueous	1 Liter		
Soil/Sediment	10 grams		
Tissue/Blood	5 grams		

Part 4: Troubleshooting & Optimization

The Co-elution Trap

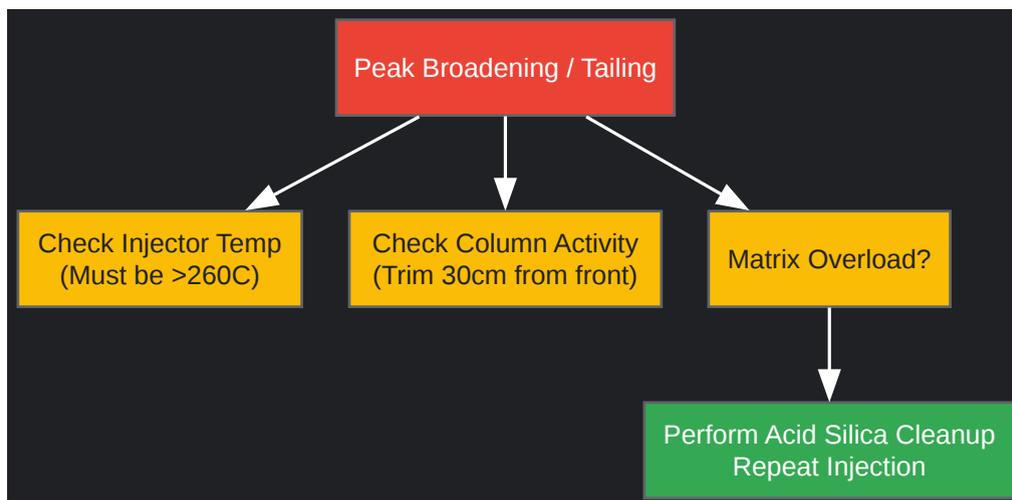
Problem: On a standard DB-5ms column, PCB 146 may appear as a "shoulder" on the PCB 138 peak. Solution:

- Integration: Use peak deconvolution software if resolution is .
- Column Switch: If PCB 146 is the primary target, switch to an SPB-Octyl column. This phase reverses the elution order of critical pairs, moving PCB 146 away from 138/153.

Lock Mass Instability

Problem: Mass drift causes the exact mass window (typically 20 ppm) to miss the peak.

Solution: Ensure PFK/PFTBA bleeds are constant. If using Orbitrap, ensure the internal lock mass (e.g., column bleed siloxane m/z 207.0323) is present, though for high-temp PCB analysis, external lock mass is preferred.



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Figure 2: Troubleshooting logic for peak shape issues common with Hexa-CBs.

References

- U.S. Environmental Protection Agency. (2010).[1] Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.[1] Office of Water.[1] [Link\[1\]](#)
- Thermo Fisher Scientific. (2012). Analysis of PCBs in Food and Biological Samples Using GC Triple Quadrupole GC-MS/MS. Application Note 52294. (Demonstrates elution orders and mass transitions relevant to HRMS). [Link](#)
- Agilent Technologies. (2020). GC Column Selection Guide for Environmental Pollutants. (Details DB-5ms vs SPB-Octyl selectivity for PCB 146/138 separation). [Link](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 40172, **2,2',3,4',5,5'-Hexachlorobiphenyl** (PCB 146).[2][Link](#)

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Sources

- [1. epa.gov \[epa.gov\]](https://www.epa.gov)
- [2. 2,2',3,4',5,5'-Hexachlorobiphenyl | C₁₂H₄Cl₆ | CID 40172 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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